

# Application Notes: JJ-OX-007 for Live-Cell Imaging of Staphylococcus aureus

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: JJ-OX-007

Cat. No.: B12381696

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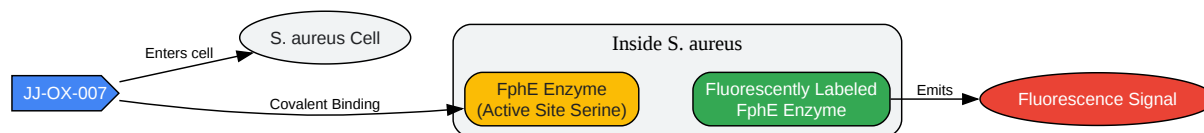
## Introduction

**JJ-OX-007** is a fluorescently labeled, oxadiazolone-based activity-based probe (ABP) designed for the specific detection and imaging of *Staphylococcus aureus*. This probe offers high selectivity by targeting the FphE enzyme, a serine hydrolase unique to *S. aureus*, making it an invaluable tool for distinguishing *S. aureus* from other bacterial species in live-cell imaging applications. The covalent modification of the active site serine of FphE by **JJ-OX-007** ensures robust and specific labeling. These characteristics make **JJ-OX-007** particularly suitable for research in bacterial identification, drug development, and understanding host-pathogen interactions.

## Mechanism of Action

**JJ-OX-007** operates through a targeted covalent binding mechanism. The oxadiazolone warhead of the probe selectively reacts with the active site serine residue of the FphE enzyme within live *S. aureus* cells. This targeted activity allows for the specific visualization of *S. aureus* with minimal off-target labeling.

## Signaling Pathway Diagram



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Caption: Mechanism of **JJ-OX-007** action in *S. aureus*.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the use of **JJ-OX-007** in live-cell imaging of *S. aureus*.

Parameter	Value	Reference Strain(s)	Notes
Probe Concentration	100 nM	<i>S. aureus</i> USA300 WT	Optimal concentration for confocal microscopy.[1]
Incubation Time	2 hours	<i>S. aureus</i> USA300 WT	Sufficient time for probe uptake and binding.[1]
Incubation Temperature	37 °C	<i>S. aureus</i> USA300 WT	Standard growth temperature for <i>S. aureus</i> .[1]
Specificity Control	fphE transposon mutant	<i>S. aureus</i> USA300 fphE::Tn	Shows significantly reduced labeling, confirming FphE as the primary target.[1]
Selectivity	High for <i>S. aureus</i>	Tested against <i>S. pyogenes</i> , <i>S. epidermidis</i> , <i>L. monocytogenes</i> , <i>P. aeruginosa</i> , <i>K. aerogenes</i> , <i>S. enterica</i> , <i>E. coli</i> , <i>C. albicans</i>	JJ-OX-007 shows selective labeling of <i>S. aureus</i> over other tested pathogens.[1]

## Experimental Protocol: Live-Cell Imaging of *S. aureus* with JJ-OX-007

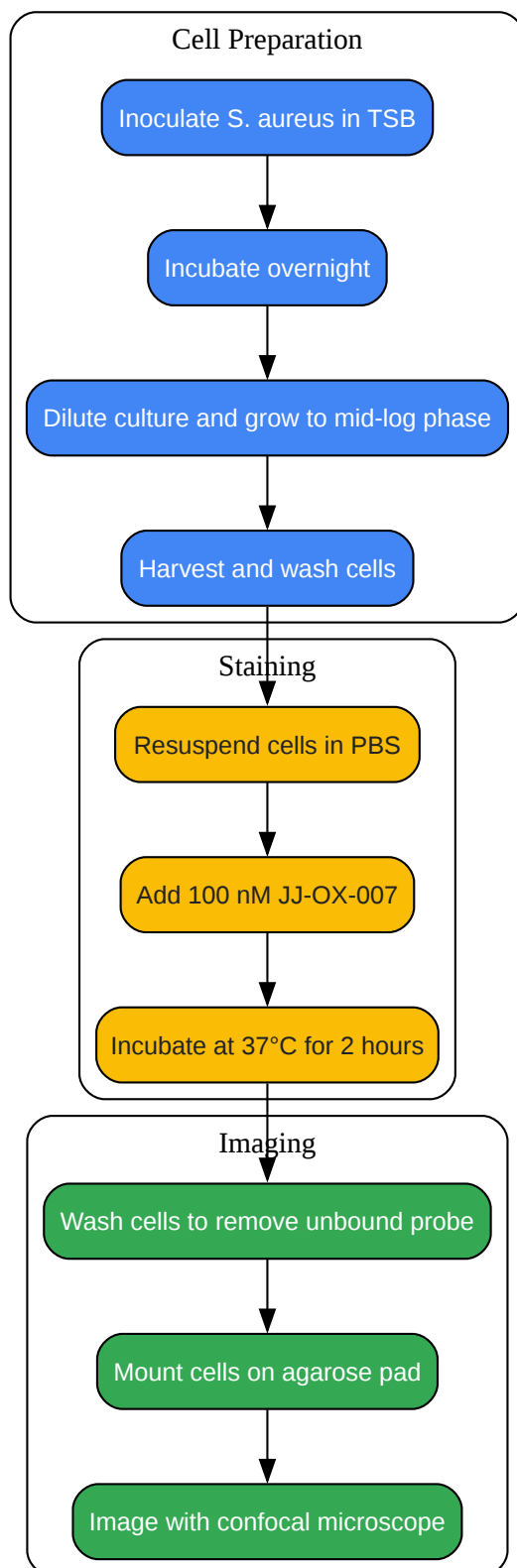
This protocol details the steps for staining and imaging live *S. aureus* cells using the JJ-OX-007 probe.

### Materials

- JJ-OX-007 probe
- *S. aureus* strains (e.g., USA300 WT and fphE::Tn mutant)

- Tryptic Soy Broth (TSB) or other suitable bacterial growth medium
- Phosphate-buffered saline (PBS)
- Agarose (molecular biology grade)
- Glass-bottom microscopy dishes or slides
- Confocal microscope with appropriate filter sets for the fluorophore on **JJ-OX-007**

## Experimental Workflow Diagram



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Caption: Live-cell imaging workflow for *S. aureus* using **JJ-OX-007**.

## Procedure

- Bacterial Culture Preparation:
  - Inoculate a single colony of *S. aureus* (both wild-type and *fphE* mutant strains for control) into 5 mL of TSB medium.
  - Incubate overnight at 37°C with shaking.
  - The following day, dilute the overnight culture 1:100 into fresh TSB and grow at 37°C with shaking to the mid-logarithmic growth phase ( $OD_{600} \approx 0.5-0.8$ ).
- Cell Staining with **JJ-OX-007**:
  - Harvest the bacterial cells by centrifugation at 4,000 x g for 5 minutes.
  - Discard the supernatant and wash the cell pellet once with 1 mL of sterile PBS.
  - Resuspend the cell pellet in fresh PBS.
  - Add the **JJ-OX-007** probe to a final concentration of 100 nM.<sup>[1]</sup>
  - Incubate the cell suspension at 37°C for 2 hours with gentle agitation.<sup>[1]</sup>
- Preparation for Microscopy:
  - After incubation, wash the cells twice with PBS to remove any unbound probe. Centrifuge at 4,000 x g for 5 minutes for each wash.
  - Prepare a 1.5% agarose pad by melting agarose in PBS and pipetting a small volume onto a microscope slide, then covering it with another slide to create a flat surface.
  - After the final wash, resuspend the cell pellet in a small volume of PBS (e.g., 20-50  $\mu$ L).
  - Pipette 2-3  $\mu$ L of the concentrated, stained cell suspension onto a glass-bottom dish or a clean microscope slide.
  - Carefully place the agarose pad over the cell suspension.

- Live-Cell Imaging:
  - Image the prepared slide using a confocal microscope.
  - Use appropriate laser lines and emission filters for the fluorophore conjugated to **JJ-OX-007**.
  - Acquire both differential interference contrast (DIC) or phase-contrast images and fluorescence images.
  - For comparison, image the fphE mutant strain under the same conditions to confirm the specificity of the probe. The fluorescence signal should be significantly lower in the mutant strain.

## Expected Results

Live-cell imaging of wild-type *S. aureus* treated with **JJ-OX-007** should reveal bright and specific fluorescent labeling of the bacterial cells. In contrast, the fphE transposon mutant strain, lacking the target enzyme, should exhibit a marked reduction in fluorescence, thereby confirming the probe's specificity. This method provides a reliable way to identify *S. aureus* in mixed bacterial populations or within host cells.

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## References

- [1. jove.com \[jove.com\]](https://www.jove.com)
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